

Long-term stability of VO-Ohpic trihydrate stock solutions

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Technical Support Center: VO-Ohpic Trihydrate

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the long-term stability and handling of **VO-Ohpic trihydrate** stock solutions.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing VO-Ohpic trihydrate stock solutions?

A1: Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing stock solutions of **VO-Ohpic trihydrate**. It is highly soluble in DMSO, with concentrations of 25 mM to over 50 mg/mL being achievable.[1] It is crucial to use fresh, anhydrous DMSO as the compound's solubility can be reduced in the presence of moisture.[2] **VO-Ohpic trihydrate** is practically insoluble in water.[1][2]

Q2: How should I store the solid **VO-Ohpic trihydrate** powder?

A2: The solid powder should be stored under desiccating conditions at -20°C for long-term stability. Under these conditions, it is reported to be stable for at least three to four years.[3] For shorter periods, storage at 4°C is also acceptable for up to two years.[1][2]

Q3: What are the optimal conditions for storing my DMSO stock solution?







A3: For long-term storage, it is recommended to aliquot the DMSO stock solution into single-use vials to avoid repeated freeze-thaw cycles and store them at -80°C.[4] Under these conditions, the solution is stable for at least 6 months to a year.[1][2][4] For short-term storage, -20°C is acceptable for up to one month.[1][2][4]

Q4: Can I store my stock solution at 4°C?

A4: It is not recommended to store DMSO stock solutions at 4°C for extended periods. One source suggests that if a solution prepared for in vivo use is clear, it can be stored at 4°C for up to a week, but prolonged storage may lead to a loss of efficacy.[5] For DMSO stock solutions, freezing is the standard practice.

Q5: My stock solution appears to have precipitated after thawing. What should I do?

A5: If you observe precipitation after thawing your stock solution, you can gently warm the tube to 37°C for 10 minutes and/or sonicate it in an ultrasonic bath for a short period to aid in redissolving the compound.[6] To prevent this, ensure the initial dissolution was complete and consider storing at a slightly lower concentration if the issue persists.

Troubleshooting Guide

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Issue	Possible Cause	Recommended Solution
Reduced or no compound activity in assay	Degradation of the compound due to improper storage (e.g., repeated freeze-thaw cycles, prolonged storage at -20°C).	Prepare a fresh stock solution from the solid powder. If the problem persists, consider purchasing a new batch of the compound.
Inaccurate initial concentration of the stock solution.	Verify the calculations and weighing process. If possible, confirm the concentration using a spectrophotometer if a reference spectrum is available.	
Precipitation in stock solution upon thawing	The concentration may be too high for stable storage at freezing temperatures.	Gently warm the solution to 37°C and/or sonicate to redissolve.[6] For future preparations, consider using a slightly lower stock concentration.
DMSO absorbed moisture, reducing solubility.	Use fresh, anhydrous DMSO for preparing new stock solutions.[2][4]	
Inconsistent results between experiments	Variability in the stability of the working solution.	Prepare fresh working solutions from the stock solution for each experiment. For in vivo experiments, it is recommended to prepare the formulation freshly on the day of use.[2]
Freeze-thaw cycles affecting compound integrity.	Aliquot the main stock solution into single-use volumes to minimize the number of times the primary stock is thawed.[4]	



Stability and Solubility Data

The following tables summarize the stability and solubility information for **VO-Ohpic trihydrate** based on available data.

Table 1: Storage Conditions and Stability

Form	Solvent	Storage Temperature	Reported Stability
Solid Powder	N/A	-20°C	≥ 3-4 years[4][3]
4°C	2 years[1][2]		
Stock Solution	DMSO	-80°C	6 months - 1 year[1][2] [4]
-20°C	1 month[1][2][4]		

Table 2: Solubility Data

Solvent	Reported Solubility	
DMSO	≥ 50 mg/mL (120.42 mM)[1][2]	
Soluble to 25 mM		
>10 mM[6]		
Ethanol	≥45.8 mg/mL (with sonication)[6]	
PBS (pH 7.2)	1 mg/mL[3]	
Water	< 0.1 mg/mL (insoluble)[1][2]	

Experimental Protocols

Protocol 1: Preparation of a 10 mM DMSO Stock Solution

Weighing: Accurately weigh out the desired amount of VO-Ohpic trihydrate powder
 (Molecular Weight: 415.20 g/mol) in a sterile microcentrifuge tube. For example, weigh 4.15



mg to make a 1 mL of 10 mM solution.

- Solvent Addition: Add the calculated volume of fresh, anhydrous DMSO to the tube. For 4.15 mg, add 1 mL of DMSO.
- Dissolution: Vortex the solution thoroughly until all the solid has dissolved. If necessary, gently warm the tube to 37°C or place it in an ultrasonic bath for a few minutes to ensure complete dissolution.[6]
- Aliquoting and Storage: Dispense the stock solution into single-use, light-protected aliquots.
 Store the aliquots at -80°C for long-term storage (up to 1 year) or at -20°C for short-term storage (up to 1 month).[1][2][4]

Protocol 2: Preparation of a Working Solution for In Vivo Administration

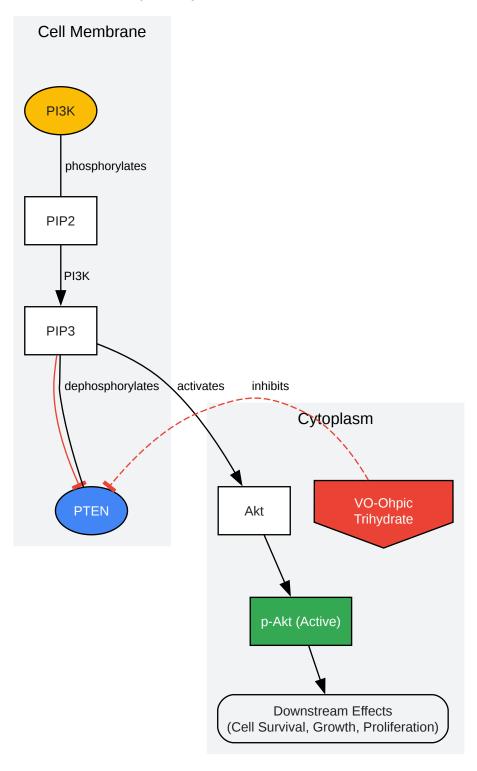
A common formulation for in vivo use involves a multi-solvent system. The following is a representative protocol:

- Initial Dissolution: Dissolve the required amount of **VO-Ohpic trihydrate** in DMSO. The final concentration of DMSO in the formulation should be kept low (e.g., 10%).[1][2]
- Vehicle Preparation: Prepare the vehicle by sequentially adding and mixing the other components. A published vehicle consists of:
 - 40% PEG300
 - 5% Tween-80
 - 45% saline[1][2]
- Final Formulation: Add the initial DMSO solution to the vehicle to achieve the final desired concentration of **VO-Ohpic trihydrate**. For example, to make a 1 mL final solution, add 100 μL of the DMSO stock to 900 μL of the PEG300/Tween-80/saline vehicle.
- Administration: It is recommended to prepare this working solution fresh on the day of the
 experiment and use it immediately.[2] If any precipitation or phase separation occurs,
 warming and/or sonication may be used to aid dissolution.[2]



Visual Guides

VO-Ohpic Trihydrate Mechanism of Action

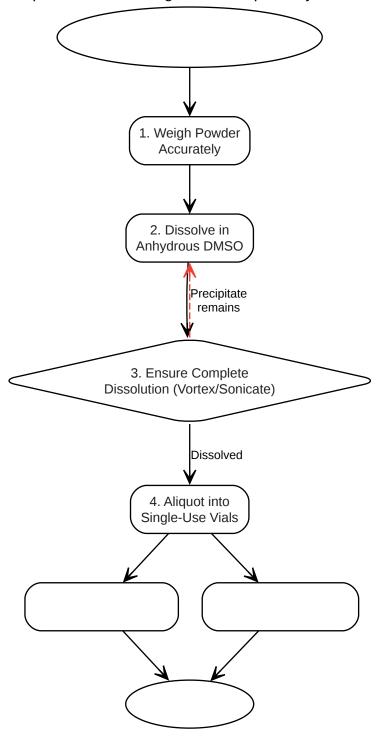


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Caption: Mechanism of VO-Ohpic trihydrate action on the PTEN/PI3K/Akt signaling pathway.

Workflow for Preparation and Storage of VO-Ohpic Trihydrate Stock Solutions



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Caption: Recommended workflow for preparing and storing **VO-Ohpic trihydrate** stock solutions.

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